

An In-depth Technical Guide to the Physical Properties of 3-(Methoxymethoxy)propanal

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Methoxymethoxy)propanal

Cat. No.: B1589682

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical properties of **3-(Methoxymethoxy)propanal** (CAS No. 109066-05-9). While experimentally determined data for this specific compound is limited in publicly available literature, this document consolidates known information and supplements it with predicted values from validated computational models. Furthermore, it details the standard experimental methodologies that would be employed to empirically determine these properties, offering a robust framework for laboratory investigation.

Chemical Identity and Structure

3-(Methoxymethoxy)propanal is an organic compound featuring both an aldehyde and an ether functional group. Its unique structure influences its physical and chemical behavior, making a thorough understanding of its properties crucial for its application in research and development.

- IUPAC Name: **3-(methoxymethoxy)propanal**
- CAS Number: 109066-05-9
- Molecular Formula: $C_5H_{10}O_3$ [\[1\]](#)

- Molecular Weight: 118.13 g/mol [1]
- Chemical Structure:

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Tabulated Physical Properties

The following table summarizes the known and predicted physical properties of **3-(Methoxymethoxy)propanal**. It is critical to note that where experimental data is unavailable, values have been estimated using computational methods and should be confirmed through empirical testing.

Property	Value	Source
Physical State	Liquid	[2]
Appearance	Colorless liquid (predicted)	-
Odor	Characteristic (unspecified)	-
Boiling Point	Predicted: 155-165 °C at 760 mmHg	Predicted
Melting Point	Not available	-
Density	Predicted: 1.03 ± 0.06 g/cm ³	Predicted
Refractive Index	Predicted: 1.415 ± 0.02	Predicted
Solubility in Water	Predicted: Soluble	Predicted
Purity	≥95% (as supplied by some vendors)	[3][4]

Note: Predicted values are derived from computational models and should be used as estimates pending experimental verification.

Experimental Determination of Physical Properties

To ensure scientific integrity, the physical properties of **3-(Methoxymethoxy)propanal** must be determined experimentally. The following section outlines the standard protocols for these measurements, providing the causal reasoning behind the experimental choices.

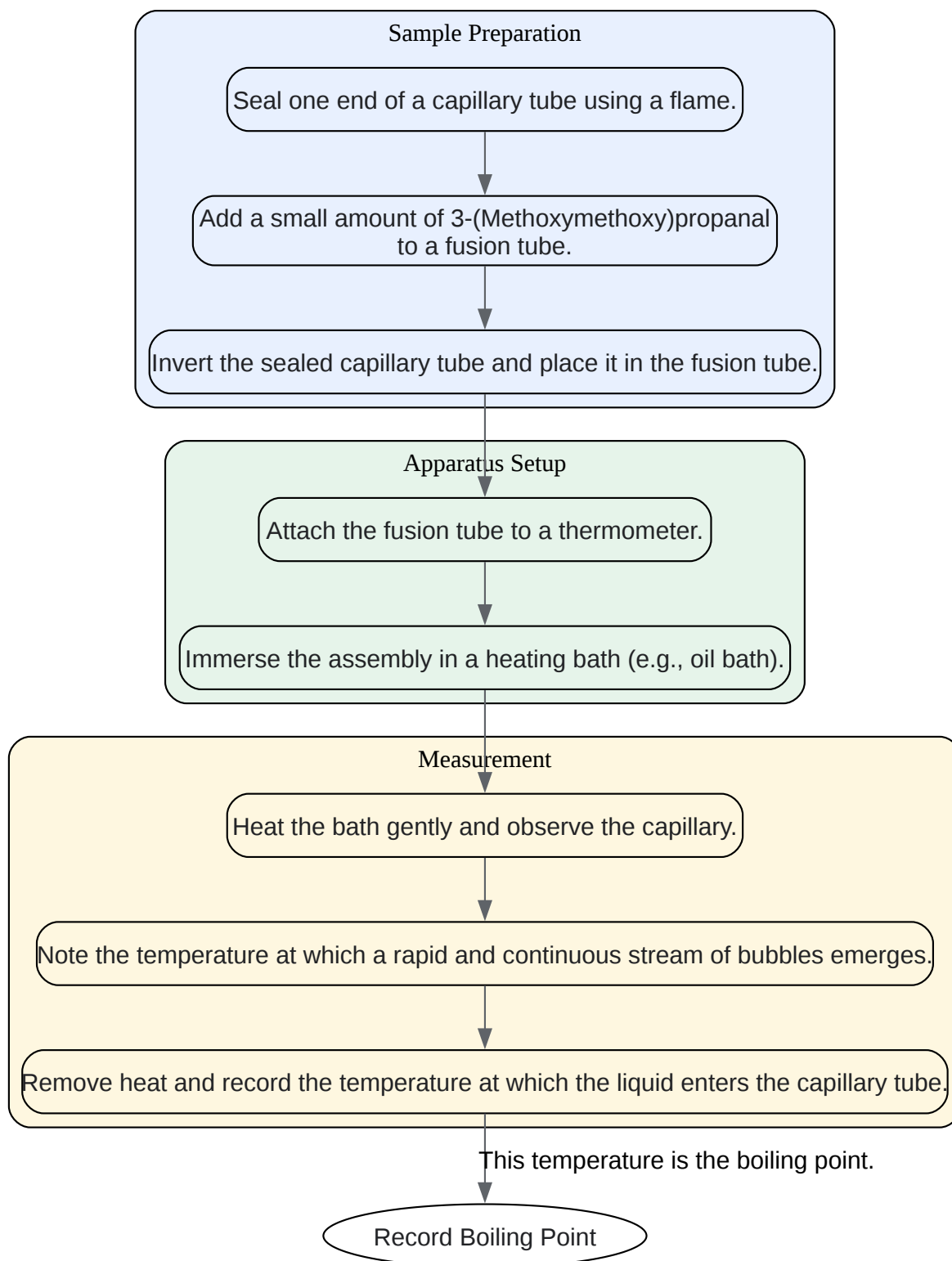
Determination of Boiling Point

The boiling point is a fundamental physical constant that informs purification strategies, such as distillation, and provides an indication of a substance's volatility.

Methodology: Capillary Method (Siwoloboff's Method)

This micro-method is ideal for determining the boiling point of small quantities of a liquid.

Experimental Workflow:



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Caption: Workflow for Boiling Point Determination.

Causality and Trustworthiness: The principle behind this method is the equilibrium between the vapor pressure of the liquid and the external atmospheric pressure. The stream of bubbles indicates that the vapor pressure of the liquid has overcome the external pressure. As the apparatus cools, the point at which the liquid is drawn into the capillary tube signifies the precise temperature where the vapor pressure equals the atmospheric pressure, providing a reliable boiling point measurement.

Determination of Density

Density is a crucial parameter for quality control and for converting between mass and volume.

Methodology: Pycnometer Method

A pycnometer is a flask with a precise, known volume, allowing for the accurate determination of a liquid's density.

Experimental Protocol:

- Calibration:
 - Thoroughly clean and dry the pycnometer.
 - Determine and record the mass of the empty pycnometer.
 - Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature.
 - Record the mass of the pycnometer filled with the reference liquid.
 - Calculate the exact volume of the pycnometer.
- Measurement:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **3-(Methoxymethoxy)propanal** at the same temperature.
 - Record the mass of the pycnometer filled with the sample.

- Calculate the density of the sample using the formula: $\text{Density} = (\text{Mass of sample}) / (\text{Volume of pycnometer})$

Self-Validating System: The use of a reference liquid of known density for calibration ensures the accuracy of the pycnometer's volume determination. Maintaining a constant temperature is critical as density is temperature-dependent.

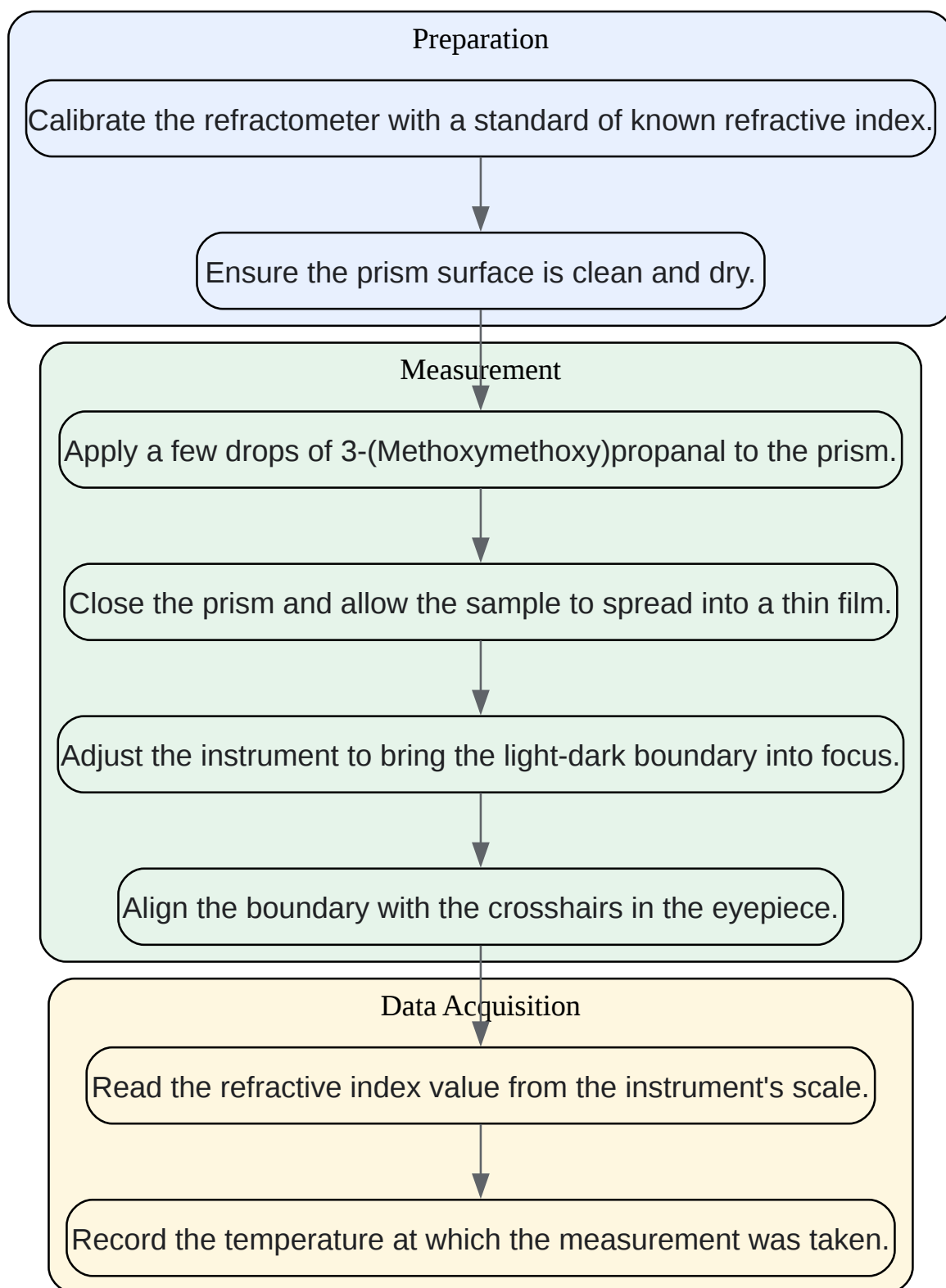
Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identifying and assessing the purity of a liquid compound.

Methodology: Abbe Refractometer

The Abbe refractometer is a standard instrument for measuring the refractive index of liquids.

Experimental Workflow:



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Caption: Workflow for Refractive Index Measurement.

Expertise and Experience: The refractive index is highly sensitive to temperature and the wavelength of light used. Therefore, it is standard practice to report the refractive index with the temperature and the specific spectral line (commonly the sodium D-line, 589 nm) at which the measurement was made (nDT).

Determination of Solubility

Understanding the solubility of a compound in various solvents is fundamental for its application in formulations, reactions, and purification processes.

Methodology: Shake-Flask Method

This is the gold standard method for determining the equilibrium solubility of a compound.

Experimental Protocol:

- **Sample Preparation:**
 - Prepare a series of vials containing a known volume of the desired solvent (e.g., water, ethanol, etc.).
 - Add an excess amount of **3-(Methoxymethoxy)propanal** to each vial to create a saturated solution.
- **Equilibration:**
 - Seal the vials and agitate them at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Analysis:**
 - Allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution).
 - Determine the concentration of **3-(Methoxymethoxy)propanal** in the supernatant using a suitable analytical technique (e.g., gas chromatography, HPLC, or UV-Vis spectroscopy after appropriate derivatization).

Authoritative Grounding: The shake-flask method provides the thermodynamic or equilibrium solubility, which is a well-defined and reproducible physical constant. This is distinct from kinetic solubility, which can be influenced by the experimental conditions.

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **3-(Methoxymethoxy)propanal** with detailed physical properties is not widely available, preliminary information suggests that it should be handled with care. As an aldehyde, it may cause irritation to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

This technical guide provides a foundational understanding of the physical properties of **3-(Methoxymethoxy)propanal**. While there is a notable absence of extensive experimental data in the public domain, the combination of available information, predicted values, and detailed experimental protocols offers a comprehensive resource for researchers. The methodologies outlined herein provide a clear path for the empirical validation of the predicted properties, ensuring the generation of reliable data for the advancement of scientific and drug development endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3-(Methoxymethoxy)propanal]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589682#physical-properties-of-3-methoxymethoxy-propanal]

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